

Personal protective equipment for handling AMP-90

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMP-90

Cat. No.: B1168582

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Essential Safety and Handling Guide for AMP-90

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **AMP-90** (2-Amino-2-methyl-1-propanol), a versatile amino alcohol used in a variety of applications, including as a dispersant in coatings and in metalworking fluids. Adherence to these procedural steps is critical to minimize risks and ensure safe operational conduct.

AMP-90 is classified as a combustible liquid that can cause skin irritation and serious eye damage.^[1] Therefore, stringent adherence to personal protective equipment (PPE) protocols is mandatory.

Personal Protective Equipment (PPE)

When handling **AMP-90**, appropriate personal protective equipment must be worn to prevent contact. The recommended PPE includes:

- **Eye and Face Protection:** Chemical splash goggles or a face shield are essential to protect against splashes that can cause serious eye damage.^[1] Standard safety glasses may not provide adequate protection.
- **Skin Protection:** Chemical-resistant gloves are required to prevent skin irritation.^[1] Contaminated clothing should be removed immediately and washed before reuse.^[1]

- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required. However, if the material is heated or sprayed, an approved air-purifying respirator with an organic vapor cartridge should be used.[\[1\]](#)
- Body Protection: Wear a lab coat, coveralls, or other protective clothing to prevent skin contact.[\[1\]](#) A suitable emergency safety shower facility should be readily available.[\[1\]](#)

Quantitative Safety Data for AMP-90

The following table summarizes key quantitative data for the safe handling of **AMP-90**.

Parameter	Value	Source
Chemical Name	2-Amino-2-methyl-1-propanol	[1]
CAS Number	124-68-5	[1] [2] [3]
GHS Classification	Flammable liquids (Category 4), Skin irritation (Category 2), Serious eye damage (Category 1)	[1]
Oral LD50 (Rat)	2,900 mg/kg	[1]
Water Content	10.8% by wt. (max)	[4]

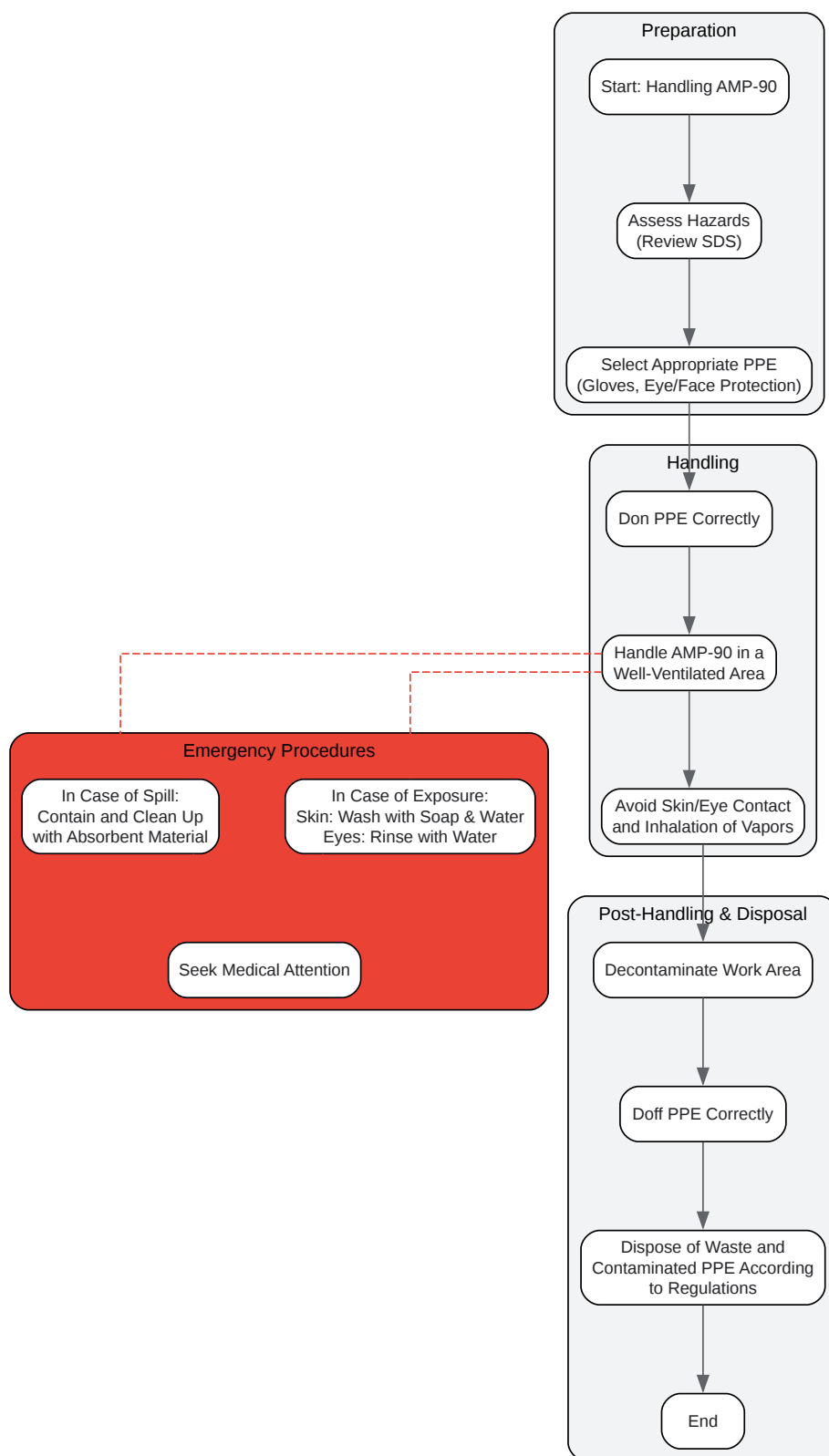
Recommended Glove Materials

The selection of appropriate glove material is critical for preventing skin contact. The following table provides guidance on the chemical resistance of various glove materials to **AMP-90**.

Glove Material	Recommendation	Source
Polyethylene	Preferred	[1]
Chlorinated polyethylene	Preferred	[1]
Ethyl vinyl alcohol laminate ("EVAL")	Preferred	[1]
Viton	Acceptable	[1]
Butyl rubber	Acceptable	[1]
Neoprene	Acceptable	[1]
Natural rubber ("latex")	Acceptable	[1]
Polyvinyl chloride ("PVC" or "vinyl")	Acceptable	[1]
Nitrile/butadiene rubber ("nitrile" or "NBR")	Acceptable	[1]
Polyvinyl alcohol ("PVA")	Not Recommended	[1]

Procedural Workflow for Handling AMP-90

The following diagram outlines the step-by-step process for the safe handling of **AMP-90**, from preparation to disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling AMP-90]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168582#personal-protective-equipment-for-handling-amp-90]

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